

An In-depth Technical Guide to the Isomers of Undecane (C11H24)

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Compound of Interest

Compound Name: 3,3-Diethyl-2-methylhexane

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Undecane, with the chemical formula C11H24, is an alkane hydrocarbon with a total of 159 structural isomers.^{[1][2][3][4][5]} This guide provides a comprehensive overview of the International Union of Pure and Applied Chemistry (IUPAC) names and known synonyms for these isomers. The structural diversity of these isomers leads to a range of physical properties, which are of interest in various fields of chemical research and development.

Nomenclature of Undecane Isomers

The systematic naming of the isomers of undecane follows the IUPAC nomenclature rules for organic chemistry. This involves identifying the longest continuous carbon chain as the parent alkane and then naming the various alkyl groups attached to this chain.

Straight-Chain Isomer

The simplest isomer of C11H24 is the straight-chain alkane, n-undecane.

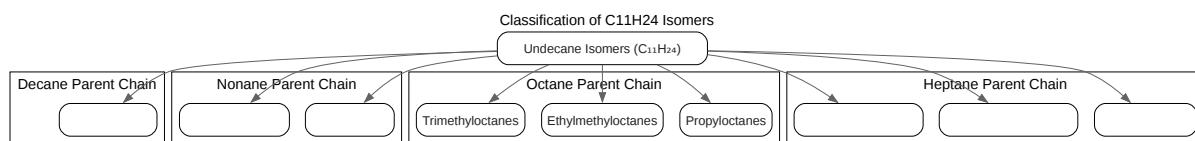
IUPAC Name	Synonyms
Undecane	n-Undecane, Hendecane ^{[1][5][6][7]}

Branched-Chain Isomers

The remaining 158 isomers are branched-chain alkanes. These are systematically named based on the longest carbon chain in the molecule. Most of these highly branched isomers are

referred to primarily by their IUPAC name, and common synonyms are rare.

The isomers can be classified based on the length of their parent carbon chain. The following diagram illustrates this classification.



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Caption: Hierarchical classification of C₁₁H₂₄ isomers.

The table below provides the IUPAC names for a selection of the 159 isomers of undecane, categorized by their parent alkane chain.[\[8\]](#)

Parent Chain	IUPAC Name of Isomer	Synonyms
Decane	2-Methyldecane	Isoundecane
3-Methyldecane	-	
4-Methyldecane	-	
5-Methyldecane	-	
Nonane	2,2-Dimethylnonane	-
2,3-Dimethylnonane	-	
2,4-Dimethylnonane	-	
2,5-Dimethylnonane	-	
2,6-Dimethylnonane	-	
2,7-Dimethylnonane	-	
2,8-Dimethylnonane	-	
3,3-Dimethylnonane	-	
3,4-Dimethylnonane	-	
3,5-Dimethylnonane	-	
3,6-Dimethylnonane	-	
3,7-Dimethylnonane	-	
4,4-Dimethylnonane	-	
4,5-Dimethylnonane	-	
4,6-Dimethylnonane	-	
5,5-Dimethylnonane	-	
3-Ethylnonane	-	
4-Ethylnonane	-	
5-Ethylnonane	-	

Octane	2,2,3-Trimethyloctane	-
2,2,4-Trimethyloctane	-	
2,2,5-Trimethyloctane	-	
2,2,6-Trimethyloctane	-	
2,2,7-Trimethyloctane	-	
3-Ethyl-2-methyloctane	-	
4-Ethyl-2-methyloctane	-	
3-Propyloctane	-	
4-Propyloctane	-	
Heptane	2,2,3,3-Tetramethylheptane	-
2,2,3,4-Tetramethylheptane	-	
3-Ethyl-2,2-dimethylheptane	-	
4-Ethyl-2,2-dimethylheptane	-	
3,3-Diethylheptane	-	
3,4-Diethylheptane	-	
Hexane	2,2,3,3,4-Pentamethylhexane	-
2,2,3,4,4-Pentamethylhexane	-	
3-Ethyl-2,2,3-trimethylhexane	-	
3,3-Diethyl-2-methylhexane	-	
Pentane	2,2,3,3,4,4-Hexamethylpentane	-
3,3-Diethyl-2,2-dimethylpentane	-	

Note on Experimental Protocols and Signaling Pathways: The characterization of chemical isomers primarily involves analytical techniques such as Gas Chromatography-Mass

Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FTIR) spectroscopy to elucidate their molecular structure. As alkanes, the isomers of undecane are generally considered to be biologically inert and are not involved in specific biological signaling pathways. Their relevance in drug development is typically as excipients or solvents, where their physicochemical properties are of importance.

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